Application Notes and Protocols for Trace Element Analysis in Burkeite

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Sodium carbonate sulfate*
CAS No.:	*69011-11-6*
Cat. No.:	*B1625722*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Burkeite, a double salt of sodium carbonate and sodium sulfate with the chemical formula $Na_6(CO_3)(SO_4)_2$, is an evaporite mineral found in saline lake deposits, most notably at Searles Lake, California.[1][2][3][4] Its unique composition presents specific challenges and considerations for the accurate determination of trace element concentrations. These trace elements can provide valuable insights into the geochemical history of the mineral's formation and may be of interest in various industrial and pharmaceutical applications where the purity of mineral-derived products is critical.

This document provides detailed application notes and experimental protocols for the analysis of trace elements in Burkeite, focusing on modern analytical techniques that offer high sensitivity and accuracy. The primary techniques covered are Inductively Coupled Plasma - Mass Spectrometry (ICP-MS), Laser Ablation - Inductively Coupled Plasma - Mass Spectrometry (LA-ICP-MS), and X-Ray Fluorescence (XRF) spectrometry.

© 2026 BenchChem. All rights reserved.

Analytical Techniques for Burkeite Analysis

The selection of an appropriate analytical technique for trace element analysis in Burkeite depends on several factors, including the desired detection limits, the spatial resolution required, and the available sample amount.

- Inductively Coupled Plasma - Mass Spectrometry (ICP-MS): This technique is the gold standard for trace and ultra-trace element analysis in a wide range of materials.[5][6] For Burkeite, which is soluble in acidic solutions, ICP-MS offers excellent sensitivity and the ability to measure a broad spectrum of elements simultaneously. Sample preparation typically involves the complete dissolution of the mineral.

- Laser Ablation - Inductively Coupled Plasma - Mass Spectrometry (LA-ICP-MS): LA-ICP-MS is a powerful tool for direct solid sampling, allowing for micro-scale analysis of trace elements.[7] This is particularly useful for studying elemental zoning within individual Burkeite crystals or for analyzing small, discrete mineral grains without the need for bulk dissolution. Recent studies have demonstrated the applicability of LA-ICP-MS for analyzing carbonate and sulfate minerals, making it a suitable technique for Burkeite.[8][9][10]

- X-Ray Fluorescence (XRF) Spectrometry: XRF is a non-destructive technique that is well-suited for the rapid, quantitative analysis of major and minor elements, and can also be used for trace element determination.[11][12] It requires minimal sample preparation, often involving the creation of pressed pellets or fused beads. While generally less sensitive than ICP-MS for many trace elements, XRF is a valuable tool for initial screening and for quantifying elements that are present at higher concentrations.

Quantitative Data Summary

As specific trace element data for Burkeite is not extensively available in the public domain, the following table presents a hypothetical but realistic range of trace element concentrations that might be expected in Burkeite from a location like Searles Lake. This data is for illustrative purposes and should be used as a general guideline. Actual concentrations will vary depending on the specific geological context.

© 2026 BenchChem. All rights reserved.

Element	Expected Concentration Range (ppm)	Technique Suitability
Strontium (Sr)	100 - 1000	ICP-MS, LA-ICP-MS, XRF
Lithium (Li)	10 - 200	ICP-MS
Boron (B)	5 - 100	ICP-MS
Rubidium (Rb)	1 - 50	ICP-MS, LA-ICP-MS
Cesium (Cs)	0.1 - 10	ICP-MS
Barium (Ba)	1 - 20	ICP-MS, LA-ICP-MS
Uranium (U)	0.01 - 5	ICP-MS, LA-ICP-MS
Thorium (Th)	0.01 - 2	ICP-MS, LA-ICP-MS
Lead (Pb)	0.1 - 10	ICP-MS, LA-ICP-MS
Zinc (Zn)	1 - 50	ICP-MS, LA-ICP-MS, XRF
Copper (Cu)	0.5 - 20	ICP-MS, LA-ICP-MS, XRF

Experimental Protocols

Protocol 1: Sample Preparation by Acid Digestion for ICP-MS Analysis

This protocol describes the dissolution of Burkeite for subsequent analysis by ICP-MS. The high sodium content of Burkeite requires careful consideration of potential matrix effects during ICP-MS analysis.

Materials:

- Burkeite mineral sample
- High-purity nitric acid (HNO_3), trace metal grade
- High-purity hydrochloric acid (HCl), trace metal grade

© 2026 BenchChem. All rights reserved.

- Deionized water (18.2 MΩ·cm)
- Polytetrafluoroethylene (PTFE) digestion vessels
- Microwave digestion system
- Class 100 clean laboratory environment

Procedure:

- Sample Pulverization: Grind the Burkeite sample to a fine powder (<100 µm) using an agate mortar and pestle to ensure homogeneity.
- Weighing: Accurately weigh approximately 100 mg of the powdered sample into a clean, pre-weighed PTFE digestion vessel.
- Acid Addition: In a fume hood, carefully add 5 mL of high-purity HNO_3 and 1 mL of high-purity HCl to the digestion vessel.
- Microwave Digestion:
  - Seal the vessels and place them in the microwave digestion system.
  - Ramp the temperature to 180 °C over 15 minutes.
  - Hold at 180 °C for 20 minutes.
  - Allow the vessels to cool to room temperature.
- Dilution:
  - Carefully open the digestion vessels in a fume hood.
  - Transfer the digested solution to a 50 mL volumetric flask.
  - Rinse the digestion vessel with deionized water and add the rinsing to the volumetric flask.
  - Bring the solution to volume with deionized water. This results in a 500-fold dilution.

© 2026 BenchChem. All rights reserved.

- A further dilution may be necessary to reduce the total dissolved solids (TDS) to a level suitable for the specific ICP-MS instrument (typically <0.2%).

- Analysis: Analyze the final solution using a calibrated ICP-MS instrument. Prepare calibration standards in a matrix that matches the diluted sample matrix as closely as possible to correct for matrix effects.



Click to download full resolution via product page

Figure 1. Workflow for ICP-MS analysis of Burkeite via acid digestion.

Protocol 2: Sample Preparation by Fusion for XRF Analysis

This protocol is suitable for the preparation of Burkeite samples for major and trace element analysis by XRF. Fusion with a lithium borate flux creates a homogeneous glass disc, which minimizes particle size and mineralogical effects.[11]

Materials:

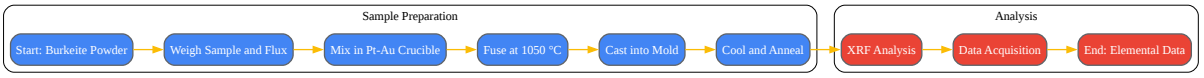
- Burkeite mineral sample, pre-dried at 110 °C
- Lithium tetraborate ($Li_2B_4O_7$) or a mixture of lithium tetraborate and lithium metaborate ($LiBO_2$)
- Platinum-gold (95:5) crucible
- Automated fusion apparatus or muffle furnace
- Polishing equipment

© 2026 BenchChem. All rights reserved.

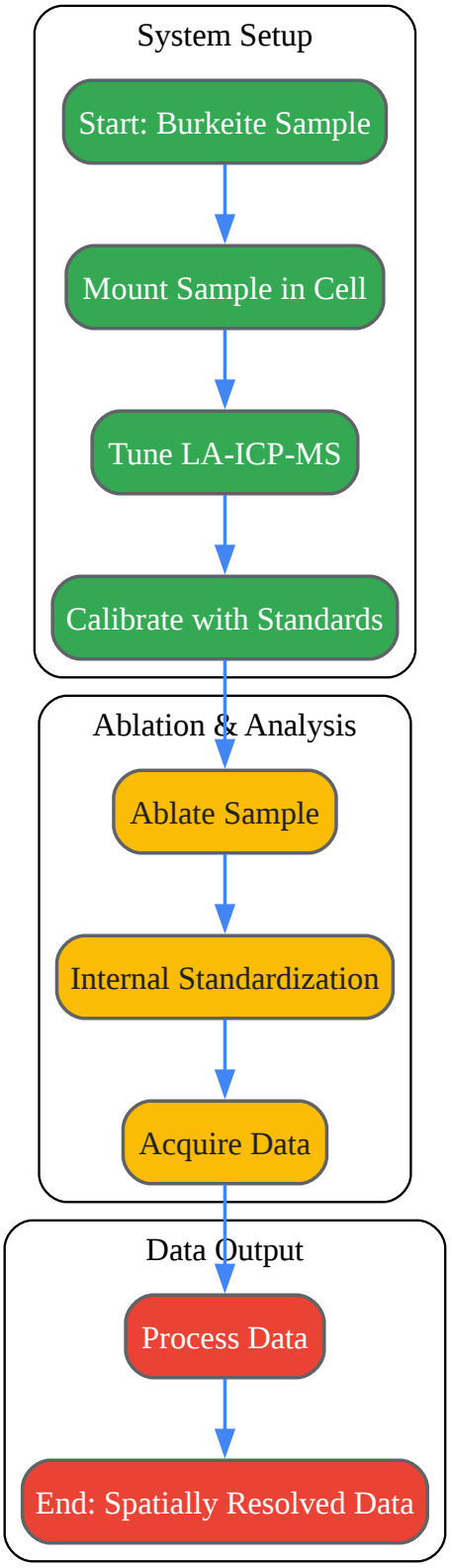
Procedure:

- Sample and Flux Weighing: Accurately weigh 1.0 g of the powdered Burkeite sample and 9.0 g of the lithium borate flux into the platinum-gold crucible.
- Mixing: Thoroughly mix the sample and flux within the crucible.
- Fusion:
  - Place the crucible in the automated fusion apparatus or a muffle furnace pre-heated to 1050 °C.
  - Heat for 10-15 minutes, with occasional agitation if using a muffle furnace, until the mixture is completely molten and homogeneous.
- Casting: Pour the molten mixture into a pre-heated platinum-gold mold to form a glass disc.
- Cooling and Annealing: Allow the disc to cool slowly to room temperature to prevent cracking.
- Polishing: If necessary, polish the analytical surface of the glass disc to ensure a flat and smooth surface for XRF analysis.
- Analysis: Analyze the fused bead using a calibrated XRF spectrometer.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. mindat.org [mindat.org]
- 2. ins-europa.org [ins-europa.org]
- 3. Burkeite Mineral Data [webmineral.com]
- 4. handbookofmineralogy.org [handbookofmineralogy.org]
- 5. mineralytics.fi [mineralytics.fi]
- 6. azom.com [azom.com]
- 7. LA-ICP-TOF-MS for quantitative mapping of biogenic carbonate samples using matrix-matched nanoparticulate pressed powder pellets - PMC [pmc.ncbi.nlm.nih.gov]
- 8. oceanrep.geomar.de [oceanrep.geomar.de]
- 9. gchron.copernicus.org [gchron.copernicus.org]
- 10. researchgate.net [researchgate.net]
- 11. pdxscholar.library.pdx.edu [pdxscholar.library.pdx.edu]
- 12. The Basics of Elemental Analysis with XRF – Q&A | Malvern Panalytical [malvernpanalytical.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Trace Element Analysis in Burkeite]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1625722/docs#application-notes-and-protocols-for-trace-element-analysis-in-burkeite]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.